

Technical Support Center: CK-636 Stock Solution

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Compound of Interest

Compound Name: CK-636

Cat. No.: B1669131

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for preparing and storing stable stock solutions of **CK-636**, a potent Arp2/3 complex inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing a stable stock solution of **CK-636**?

A: Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing **CK-636** stock solutions due to its high solubility[1][2][3][4][5][6]. Ethanol is a viable alternative, though solubility may be slightly lower[2][3][5]. **CK-636** is considered insoluble in water[2][3][4][5]. For optimal results, it is crucial to use fresh, anhydrous (moisture-free) DMSO, as hygroscopic or wet DMSO can significantly reduce the compound's solubility[1][7].

Q2: I'm having trouble dissolving the **CK-636** powder. What can I do?

A: If you encounter precipitation or the powder does not dissolve completely with vortexing, gentle warming and/or sonication can be used to aid dissolution[1][5]. Be cautious with heating to avoid potential degradation of the compound.

Q3: How should I store my **CK-636** stock solution to ensure its stability?

A: For long-term stability (up to 2 years), the stock solution should be stored at -80°C[1][7][8]. For shorter-term storage (1 month to 1 year), -20°C is also acceptable[1][3][7][8]. It is critical to

aliquot the solution into single-use volumes immediately after preparation to avoid repeated freeze-thaw cycles, which can degrade the compound[1][3].

Q4: My **CK-636** stock solution shows precipitation after being stored in the freezer. Is it still usable?

A: Precipitation can sometimes occur upon freezing. Before use, allow the aliquot to thaw completely at room temperature. You can then try to redissolve the precipitate by vortexing, gentle warming, or brief sonication. If the precipitate fully redissolves, the solution can be used. If it does not, this may indicate that the solution was prepared at a concentration too close to its saturation point for that storage temperature or potential degradation.

Q5: What is the shelf-life of **CK-636** in its solid (powder) form?

A: When stored as a lyophilized powder at -20°C and kept desiccated, **CK-636** is stable for up to 3 years[1][3][4][7].

Data Summary

Solubility Data

The following table summarizes the solubility of **CK-636** in various solvents. Note that actual solubility may vary slightly between batches.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 49 - 57 mg/mL[1][2][7]	~172 - 200 mM	Use fresh, anhydrous DMSO for best results[1][7].
Ethanol	~46 - 50 mg/mL[2][3]	~162 - 176 mM	Gentle warming and sonication may be required[5].
Water	Insoluble[2][3][5]	N/A	Not a suitable solvent.

Storage and Stability

Proper storage is essential for maintaining the potency of **CK-636**.

Form	Temperature	Duration of Stability	Key Recommendations
Powder	-20°C	2-3 Years[1][4][7][8]	Keep desiccated.
4°C	2 Years[1]	For shorter-term powder storage.	
In Solvent (DMSO)	-80°C	6 months to 2 years[1][7][8]	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles[1][3].
-20°C	1 month to 1 year[1][3][7]	Suitable for short to medium-term storage.	
4°C	2 weeks[8]	Not recommended for long-term storage.	

Experimental Protocols

Detailed Protocol: Preparation of a 10 mM CK-636 Stock Solution in DMSO

Materials:

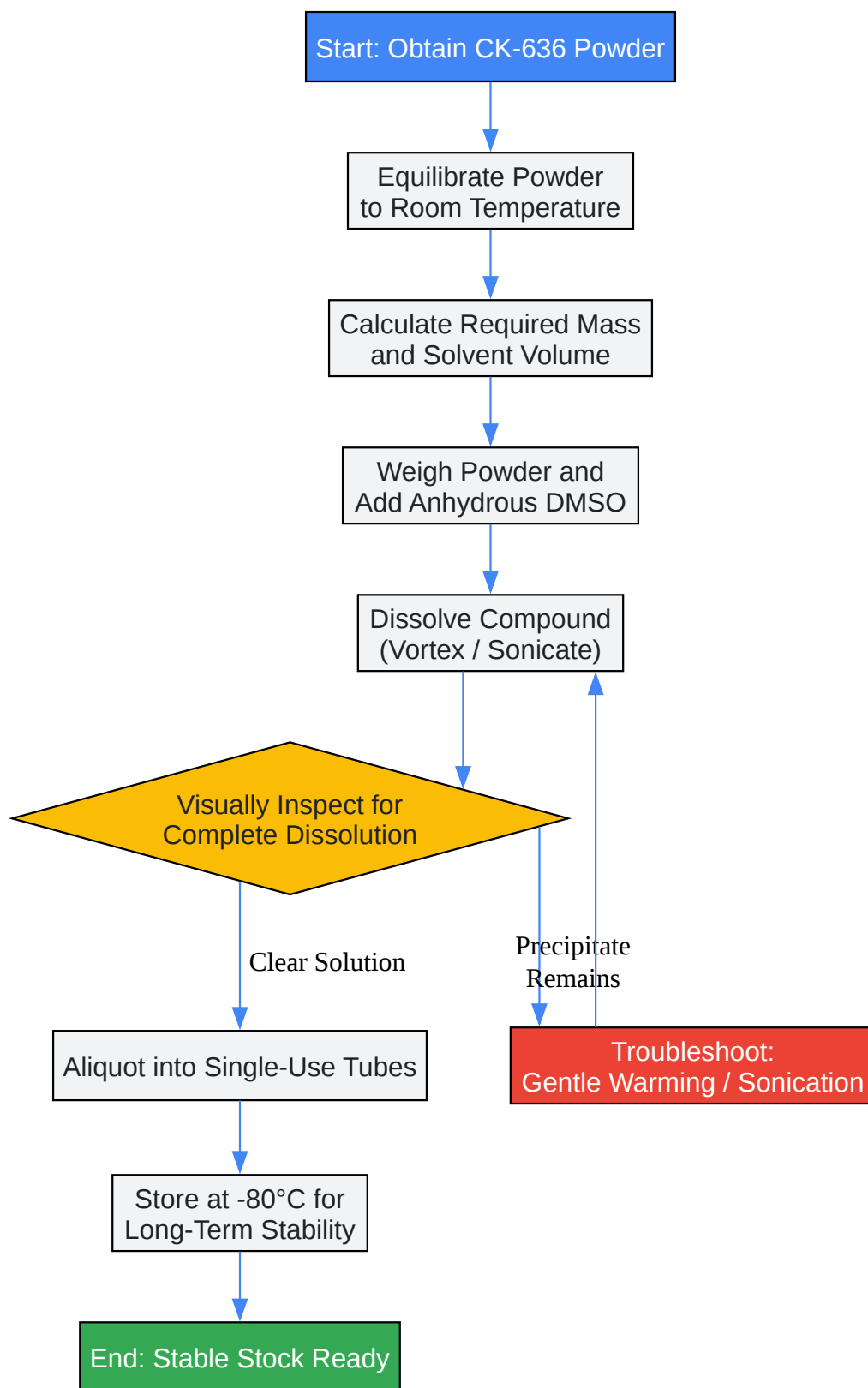
- **CK-636** powder (MW: 284.38 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Precision balance
- Calibrated micropipettes

- Vortex mixer
- Sonicator (optional, water bath recommended)

Procedure:

- Preparation: Before opening, allow the vial of **CK-636** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Calculation: Calculate the required mass of **CK-636** for your desired volume. For example, to prepare 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 284.38 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.84 \text{ mg}$
- Dissolution: Carefully weigh out the calculated mass of **CK-636** and place it in a suitable tube. Add the corresponding volume of anhydrous DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are visible.
- (Optional) Aiding Dissolution: If the compound does not fully dissolve, place the tube in a water bath sonicator for 5-10 minutes or warm gently to 37°C until a clear solution is obtained[1].
- Aliquoting: Once the **CK-636** is fully dissolved, immediately dispense the stock solution into single-use, light-protecting (amber) or covered cryovials. Aliquot volumes should be based on typical experimental needs to prevent waste and avoid freeze-thaw cycles[1][3].
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store them at -80°C for maximum stability[1][7].

Workflow and Pathway Diagrams



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Caption: Workflow for preparing a stable **CK-636** stock solution.

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